

Technical Guide: Physicochemical Properties of 1,2-Benzoxazole-5-carboxylic acid

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Compound of Interest

Compound Name: 1,2-Benzoxazole-5-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **1,2-Benzoxazole-5-carboxylic acid**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. The information is presented for easy reference and integration into research and development workflows.

Core Molecular Data

The fundamental molecular characteristics of **1,2-Benzoxazole-5-carboxylic acid** are summarized in the table below. These values are essential for stoichiometric calculations, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₈ H ₅ NO ₃
Molecular Weight	163.13 g/mol [1]
CAS Number	933744-95-7[1]

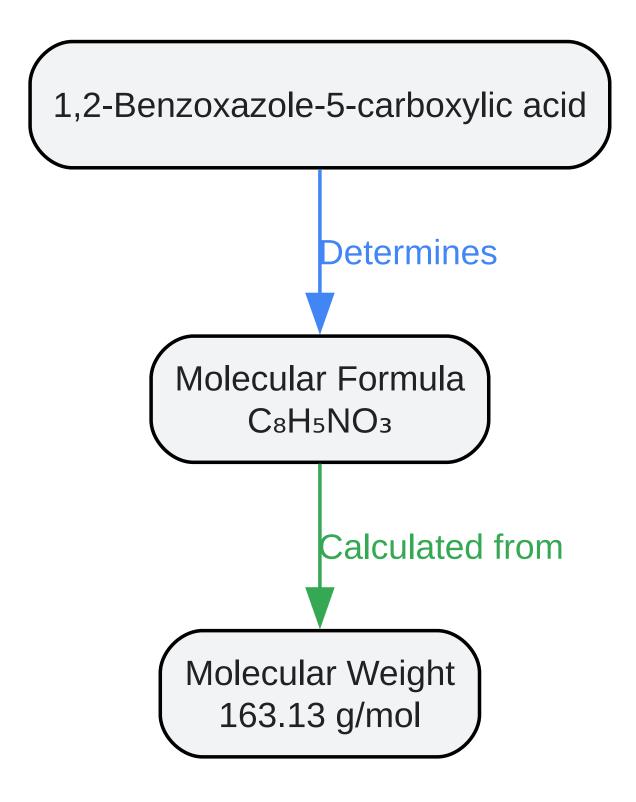
Note: **1,2-Benzoxazole-5-carboxylic acid** is an isomer of **1,3-Benzoxazole-5-carboxylic acid**. As isomers, they share the same molecular formula and, consequently, the same molecular weight.



Logical Relationship of Core Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this direct correlation.





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Caption: Relationship between compound name, formula, and molecular weight.



This guide serves as a foundational reference for **1,2-Benzoxazole-5-carboxylic acid**. Further experimental validation of properties is recommended for specific research applications.

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References

- 1. splendidlab.com [splendidlab.com]
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